

Preparation of Hexaaquacopper(II) Perchlorate for Crystallography: Application Notes and Protocols

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Compound of Interest

Compound Name: hexaaquacopper(II)

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This document provides detailed application notes and protocols for the synthesis and crystallization of **hexaaquacopper(II)** perchlorate, --INVALID-LINK--, a compound of interest in various fields of chemical research. The protocols outlined below are designed to yield high-quality single crystals suitable for X-ray crystallographic analysis.

Introduction

Hexaaquacopper(II) perchlorate is a metal salt that forms blue, hygroscopic crystals.^[1] The coordination complex consists of a central copper(II) ion octahedrally coordinated by six water molecules, with perchlorate ions acting as counter-anions.^[2] The preparation of single crystals of this compound is essential for detailed structural elucidation, which can inform research in coordination chemistry, materials science, and catalysis.

Safety Precautions

EXTREME CAUTION IS ADVISED. Perchlorate salts are strong oxidizing agents and can be explosive, especially when in contact with organic materials, reducing agents, or when heated. ^[1] All work should be conducted in a certified chemical fume hood, and appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves, must be worn at all times. Avoid friction, impact, or static electricity ignition sources.

Data Presentation

The crystallographic data for **hexaaquacopper(II)** perchlorate is summarized in the table below. This data is critical for the identification and characterization of the synthesized crystals.

Parameter	Value
Chemical Formula	--INVALID-LINK-- 2
Molecular Weight	370.54 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	$a = 5.137(1)$ Å, $b = 22.991(3)$ Å, $c = 13.849(2)$ Å
$\beta = 90.66(1)^\circ$	
Volume (V)	1635.4(4) Å ³
Z (Formula units/cell)	6
Calculated Density (Dx)	2.26 g/cm ³
Radiation	Mo K α ($\lambda = 0.71069$ Å)
Temperature	296 K
Appearance	Blue crystalline solid

Data sourced from Acta Crystallographica Section C, 1989, 45, 1279-1284.[\[2\]](#)

Experimental Protocols

Synthesis of Hexaaquacopper(II) Perchlorate

This protocol describes the synthesis from basic copper(II) carbonate and perchloric acid.[\[3\]](#)

Materials:

- Basic copper(II) carbonate (CuCO₃·Cu(OH)₂)

- Perchloric acid (HClO_4), 60% aqueous solution
- Distilled water

Procedure:

- In a fume hood, carefully add a stoichiometric amount of basic copper(II) carbonate to a 60% aqueous solution of perchloric acid in a molar ratio of 1:2 (carbonate to HClO_4). The addition should be done slowly and with constant stirring to control the effervescence (release of CO_2).
- Once the addition is complete and the reaction has subsided, gently heat the resulting blue solution to evaporate approximately 60-70% of the water. This will concentrate the solution.
- Allow the concentrated solution to cool to room temperature. Blue crystals of **hexaaquacopper(II)** perchlorate should begin to form.[3]
- To maximize the yield, the solution can be further cooled in an ice bath or refrigerator.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold distilled water to remove any residual acid.
- Dry the crystals in a desiccator over a suitable drying agent.

Crystallization for X-ray Diffraction

High-quality single crystals can be obtained through slow evaporation from an aqueous solution.

Procedure:

- Prepare a saturated or near-saturated solution of the synthesized **hexaaquacopper(II)** perchlorate in distilled water. Gentle heating may be required to fully dissolve the salt.
- Filter the solution through a syringe filter ($0.22 \mu\text{m}$) into a clean crystallization vessel (e.g., a small beaker or vial). This removes any particulate matter that could act as unwanted nucleation sites.

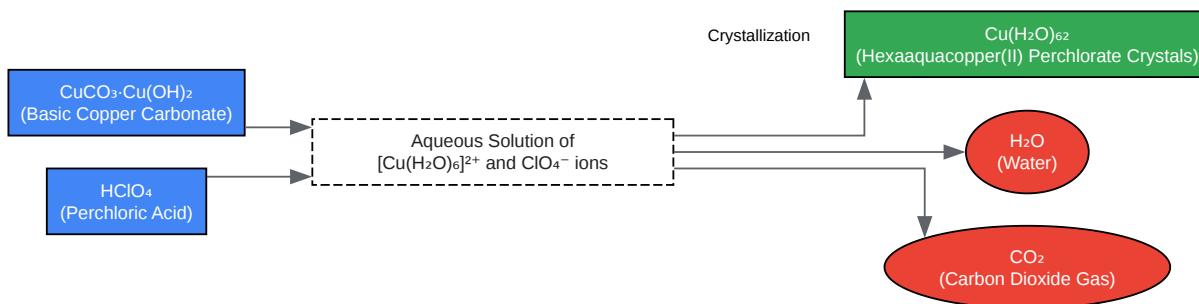
- Cover the vessel with parafilm and pierce a few small holes in it. This allows for slow evaporation of the solvent.
- Place the vessel in a vibration-free environment at a constant temperature.
- Monitor the vessel over several days to weeks for the formation of well-defined single crystals.
- Once crystals of a suitable size and quality have formed, carefully harvest them from the mother liquor.

Visualizations



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Caption: Experimental workflow for the synthesis and crystallization of **hexaaquacopper(II) perchlorate**.



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Caption: Logical relationship of the synthesis of **hexaaquacopper(II)** perchlorate.

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References

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